

Application Notes: Utilizing Complement C1s-IN-1 in Cell-Based Assays

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Compound of Interest

Compound Name: Complement C1s-IN-1

Cat. No.: B12391935

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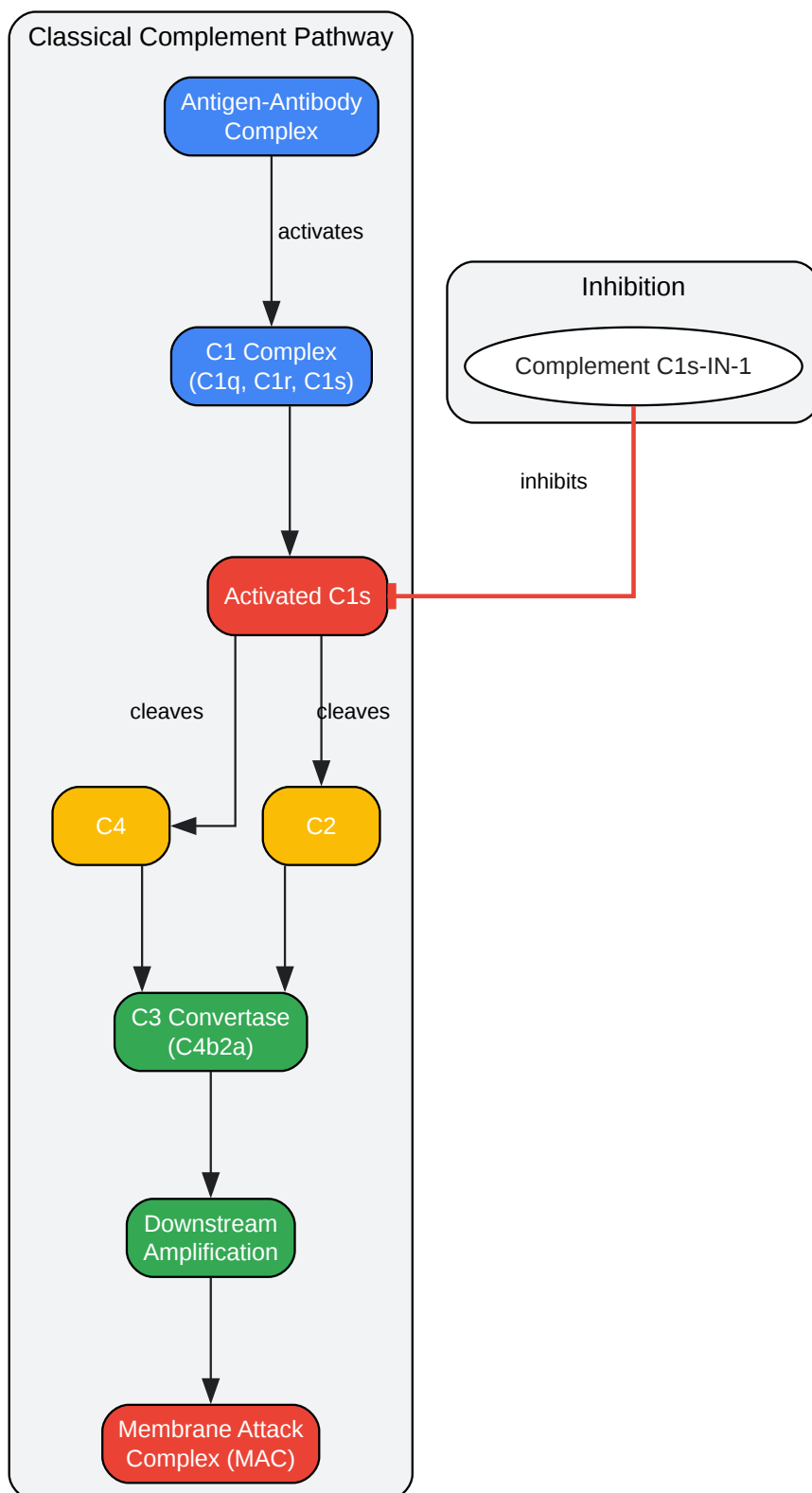
Introduction

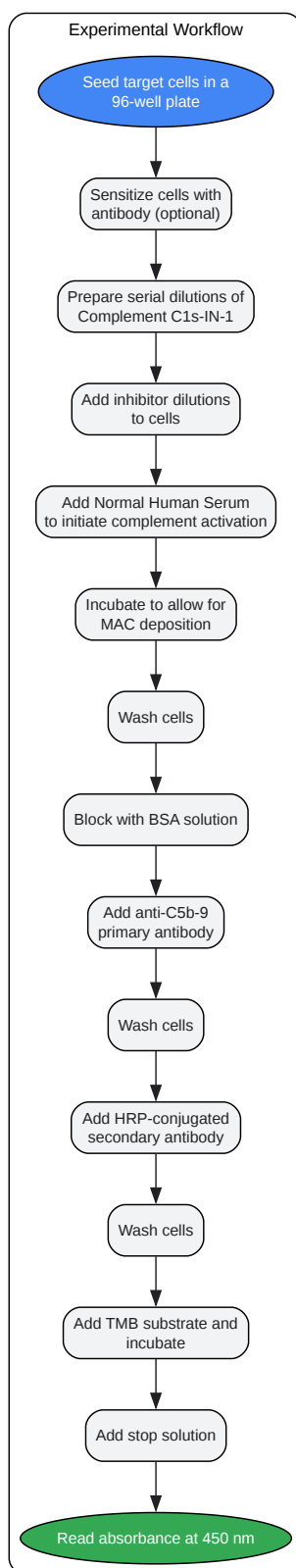
The complement system is a critical component of the innate immune system, playing a vital role in host defense against pathogens and in the clearance of immune complexes and apoptotic cells. The classical pathway of the complement system is initiated by the C1 complex, which consists of C1q, C1r, and C1s. C1s, a serine protease, is the effector component of the C1 complex.[1][2][3] Upon activation, C1s cleaves complement components C4 and C2, leading to the formation of the C3 convertase (C4b2a), a crucial amplification step in the complement cascade.[1][4] This cascade ultimately results in the formation of the Membrane Attack Complex (MAC), which can lead to cell lysis.[5][6] Dysregulation of the classical complement pathway is implicated in the pathogenesis of various autoimmune and inflammatory diseases.[1][4]

Complement C1s-IN-1 is a potent and selective small molecule inhibitor of the C1s protease.[7] Its high specificity makes it a valuable tool for investigating the role of the classical complement pathway in various biological processes and for the development of novel therapeutics targeting complement-mediated diseases.[5][6] These application notes provide detailed protocols for the use of **Complement C1s-IN-1** in cell-based assays to monitor and quantify the inhibition of the classical complement pathway.

Mechanism of Action of Complement C1s-IN-1

Complement C1s-IN-1 specifically targets the enzymatic activity of activated C1s. By inhibiting C1s, the inhibitor prevents the cleavage of C4 and C2, thereby blocking the formation of the C3 convertase and all subsequent downstream events of the classical complement pathway, including the formation of the lytic MAC.[5][6]





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